

An In-depth Technical Guide to DBCO-PEG4-Desthiobiotin: Structure, Properties, and Applications

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Compound of Interest

Compound Name: DBCO-PEG4-Desthiobiotin

Cat. No.: B1192639

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, physicochemical properties, and common applications of **DBCO-PEG4-Desthiobiotin**, a versatile reagent in the field of bioconjugation and chemical biology.

Core Structure and Functional Components

DBCO-PEG4-Desthiobiotin is a trifunctional molecule meticulously designed for bioorthogonal labeling and affinity purification. Its structure comprises three key components:

- **Dibenzocyclooctyne (DBCO):** A strained alkyne that enables copper-free click chemistry, specifically the Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC). This allows for the covalent labeling of azide-modified biomolecules in aqueous environments and even in living systems without the need for a cytotoxic copper catalyst.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Polyethylene Glycol (PEG4):** A short, hydrophilic tetraethylene glycol spacer. The PEG linker enhances the aqueous solubility of the molecule, reduces aggregation of conjugates, and provides a flexible spacer arm to minimize steric hindrance between the conjugated biomolecules.[\[3\]](#)[\[4\]](#)
- **Desthiobiotin:** A sulfur-free analog of biotin. It binds to streptavidin with high specificity but with a significantly lower affinity ($K_d \approx 10^{-11}$ M) compared to biotin ($K_d \approx 10^{-15}$ M).[\[5\]](#)[\[6\]](#)[\[7\]](#)

This reversible binding is a key advantage, allowing for the gentle elution of desthiobiotinylated molecules from streptavidin affinity matrices using free biotin under mild, physiological conditions.[5][6][7]

Physicochemical and Reactive Properties

A summary of the key quantitative and qualitative properties of **DBCO-PEG4-Desthiobiotin** is presented in the tables below.

Table 1: General Physicochemical Properties

Property	Value
Chemical Formula	C ₃₉ H ₅₃ N ₅ O ₈
Molecular Weight	719.88 g/mol
CAS Number	2032788-37-5
Appearance	Colorless to slightly yellow oil
Purity	Typically ≥95% (as determined by HPLC)
Solubility	Soluble in DMSO, DMF, DCM, THF, and Chloroform
Storage Conditions	Store at -20°C, desiccated and protected from light

Table 2: Reactive Properties

Property	Value	Notes
Reactive Group	Dibenzocyclooctyne (DBCO)	Reacts with azides via Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC)
Second-Order Rate Constant (k_2)	$\sim 0.24 \text{ M}^{-1}\text{s}^{-1}$ (with benzyl azide)	Reaction kinetics can be influenced by the specific azide, solvent, and temperature.
	$\sim 0.033 \text{ M}^{-1}\text{s}^{-1}$ (with phenyl azide)	
Binding Affinity (K_d) of Desthiobiotin to Streptavidin	$\sim 10^{-11} \text{ M}$	Allows for reversible binding and mild elution.
Recommended Molar Excess for Bioconjugation	2-20 fold molar excess of DBCO-PEG4-Desthiobiotin over the azide-containing molecule	The optimal ratio depends on the concentration and reactivity of the substrates.
Typical Reaction Time for SPAAC	2-12 hours at room temperature	Can be extended to overnight at 4°C for improved efficiency, especially with low concentrations.

Experimental Protocols

This section provides a detailed protocol for a common application of **DBCO-PEG4-Desthiobiotin**: the labeling of an azide-modified protein and its subsequent enrichment using streptavidin-functionalized beads.

Protocol for Labeling an Azide-Modified Protein with DBCO-PEG4-Desthiobiotin

Materials:

- Azide-modified protein in a suitable buffer (e.g., PBS, pH 7.4). Note: Avoid buffers containing azides.
- **DBCO-PEG4-Desthiobiotin**
- Anhydrous DMSO or DMF
- Reaction buffer (e.g., PBS, pH 7.4)
- Spin desalting columns or dialysis equipment for purification

Procedure:

- Prepare **DBCO-PEG4-Desthiobiotin** Stock Solution: Immediately before use, dissolve **DBCO-PEG4-Desthiobiotin** in anhydrous DMSO or DMF to a concentration of 10 mM.
- Reaction Setup:
 - In a microcentrifuge tube, add the azide-modified protein to the reaction buffer.
 - Add the desired molar excess of the **DBCO-PEG4-Desthiobiotin** stock solution to the protein solution. A 10-20 fold molar excess is a good starting point. The final concentration of the organic solvent (DMSO or DMF) should be kept below 10% (v/v) to avoid protein denaturation.
- Incubation: Incubate the reaction mixture for 4-12 hours at room temperature or overnight at 4°C with gentle mixing.
- Purification: Remove the excess, unreacted **DBCO-PEG4-Desthiobiotin** using a spin desalting column or by dialysis against the desired buffer.
- Verification of Labeling (Optional): The degree of labeling can be assessed by mass spectrometry or by a gel-shift assay if the protein is subsequently incubated with streptavidin.

Protocol for the Enrichment of a DBCO-PEG4-Desthiobiotin Labeled Protein

Materials:

- **DBCO-PEG4-Desthiobiotin** labeled protein
- Streptavidin-functionalized agarose or magnetic beads
- Wash Buffer 1 (e.g., PBS with 0.5 M NaCl and 0.05% Tween-20)
- Wash Buffer 2 (e.g., PBS)
- Elution Buffer (e.g., PBS containing 10-50 mM free biotin, pH 7.4)

Procedure:

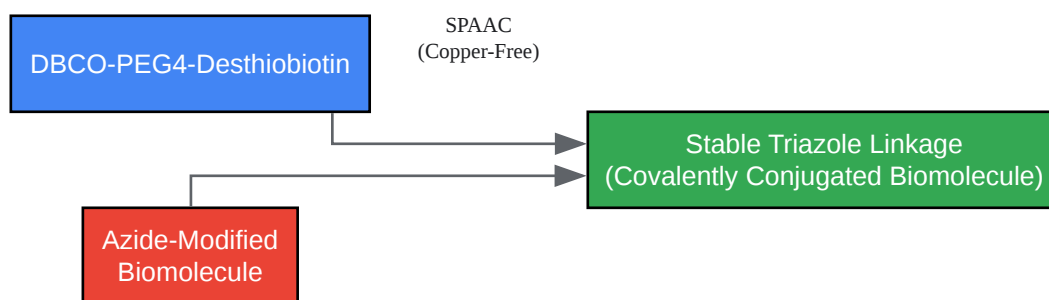
- Bead Equilibration:
 - Resuspend the streptavidin beads in Wash Buffer 2.
 - Pellet the beads by centrifugation or using a magnetic stand.
 - Discard the supernatant and repeat the wash step two more times.
- Binding:
 - Add the purified **DBCO-PEG4-Desthiobiotin** labeled protein sample to the equilibrated streptavidin beads.
 - Incubate for 1-2 hours at room temperature with gentle rotation to allow for binding.
- Washing:
 - Pellet the beads and discard the supernatant.
 - Wash the beads three times with Wash Buffer 1 to remove non-specifically bound proteins.
 - Wash the beads two times with Wash Buffer 2 to remove residual salt and detergent.
- Elution:
 - Add the Elution Buffer to the beads.

- Incubate for 30-60 minutes at room temperature with gentle agitation.
- Pellet the beads and carefully collect the supernatant containing the enriched protein.
Repeat the elution step for improved recovery.

Visualizing Workflows and Pathways

The following diagrams, generated using the DOT language, illustrate the key processes involving **DBCO-PEG4-Desthiobiotin**.

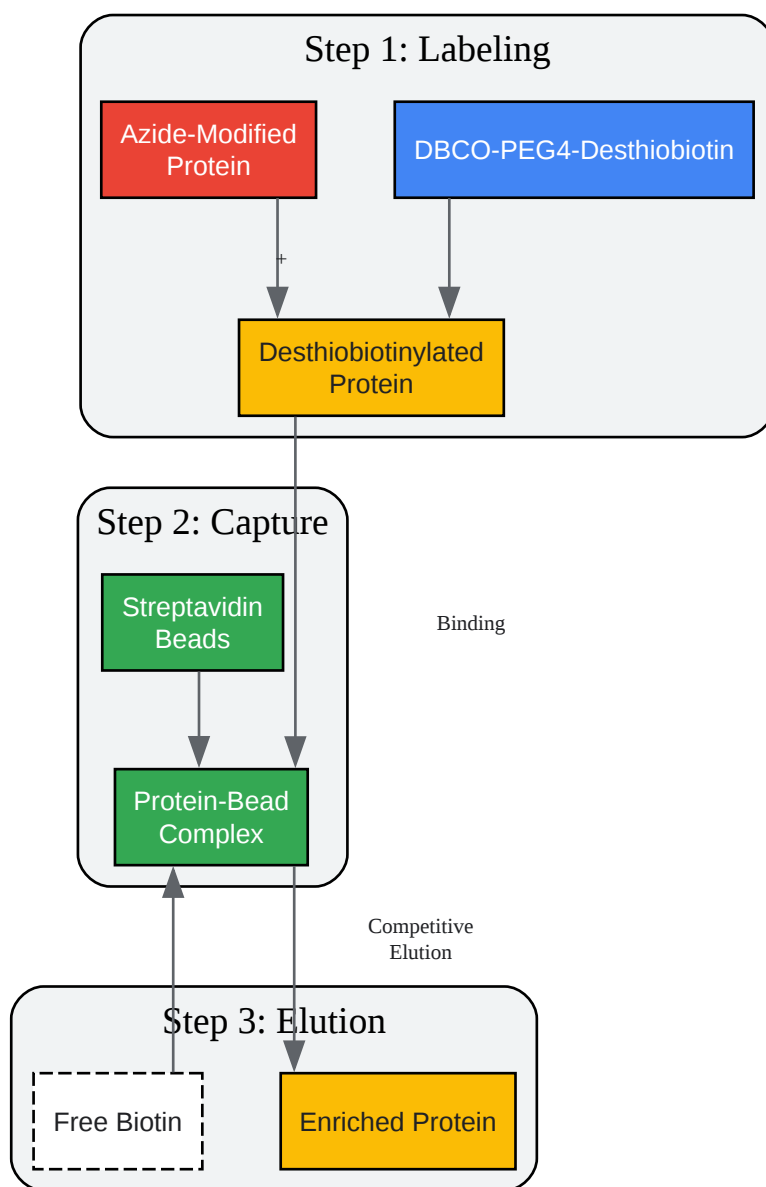
Diagram 1: Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC)



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Caption: Covalent bond formation via SPAAC.

Diagram 2: Experimental Workflow for Protein Enrichment



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Caption: Workflow for protein enrichment.

Conclusion

DBCO-PEG4-Desthiobiotin is a powerful and versatile tool for researchers in various scientific disciplines. Its unique combination of a copper-free click chemistry handle, a hydrophilicity-enhancing PEG spacer, and a reversibly binding affinity tag enables a wide range of applications, from the specific labeling of biomolecules in complex biological samples to their efficient enrichment and purification. The mild reaction and elution conditions associated with

its use make it particularly well-suited for studies involving sensitive biological macromolecules and for applications in live-cell imaging and proteomics.

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